Structure-Activity Relationship (SAR) of Aminocyclohexanecarboxylic Acid Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*(1S,3R)-3-Ammoniocyclohexanecarboxylate*
Cat. No.:	*B7809679*

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Executive Summary

Aminocyclohexanecarboxylic acid (ACHC) derivatives represent a highly versatile class of non-natural amino acids utilized extensively in rational drug design and peptidomimetic engineering. By incorporating a rigid cyclohexane ring into the molecular backbone, these derivatives drastically reduce the conformational entropy of the molecule. This pre-organization minimizes the thermodynamic penalty upon target binding or secondary structure folding.

This guide objectively compares the performance of specific ACHC structural isomers (trans-2-ACHC, cis-3-ACHC, and trans-4-aminomethylcyclohexanecarboxylic acid) against their linear or native alternatives. It provides comprehensive structure-activity relationship (SAR) data, validated experimental protocols, and mechanistic insights for researchers developing antimicrobial

-peptides, enzyme inhibitors, and antifibrinolytic agents.

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Mechanistic Foundations: The Thermodynamics of Conformational Restriction

The fundamental advantage of ACHC derivatives over linear aliphatic amino acids (e.g.,

-alanine or

-aminocaproic acid) lies in their restricted torsion angles.

When a linear peptide or small molecule binds to a receptor, it must freeze its freely rotatable bonds into a specific bioactive conformation, resulting in a significant entropic cost (

). ACHC derivatives pre-organize the dihedral angles (

,

, and

) to match the required bioactive geometry.

- trans-2-ACHC: The rigid diequatorial substitution strongly favors a torsion angle (

) of ~60°, which is the exact geometric requirement for the formation of a stable 14-helix in

  -peptides [1].

- trans-4-AMCHA (Tranexamic Acid): The distance between the amine and carboxylate groups is fixed at ~7.0 Å, perfectly mimicking the spatial arrangement of lysine residues required to bind the Kringle 1 domain of plasminogen [2].

Comparative Performance Analysis

Antifibrinolytics: Tranexamic Acid vs. -Aminocaproic Acid

Tranexamic acid (TXA, trans-4-aminomethylcyclohexanecarboxylic acid) is the clinical gold standard for antifibrinolytic therapy. It functions by competitively inhibiting the activation of plasminogen to plasmin.

- Alternative Comparison: The older analogue,

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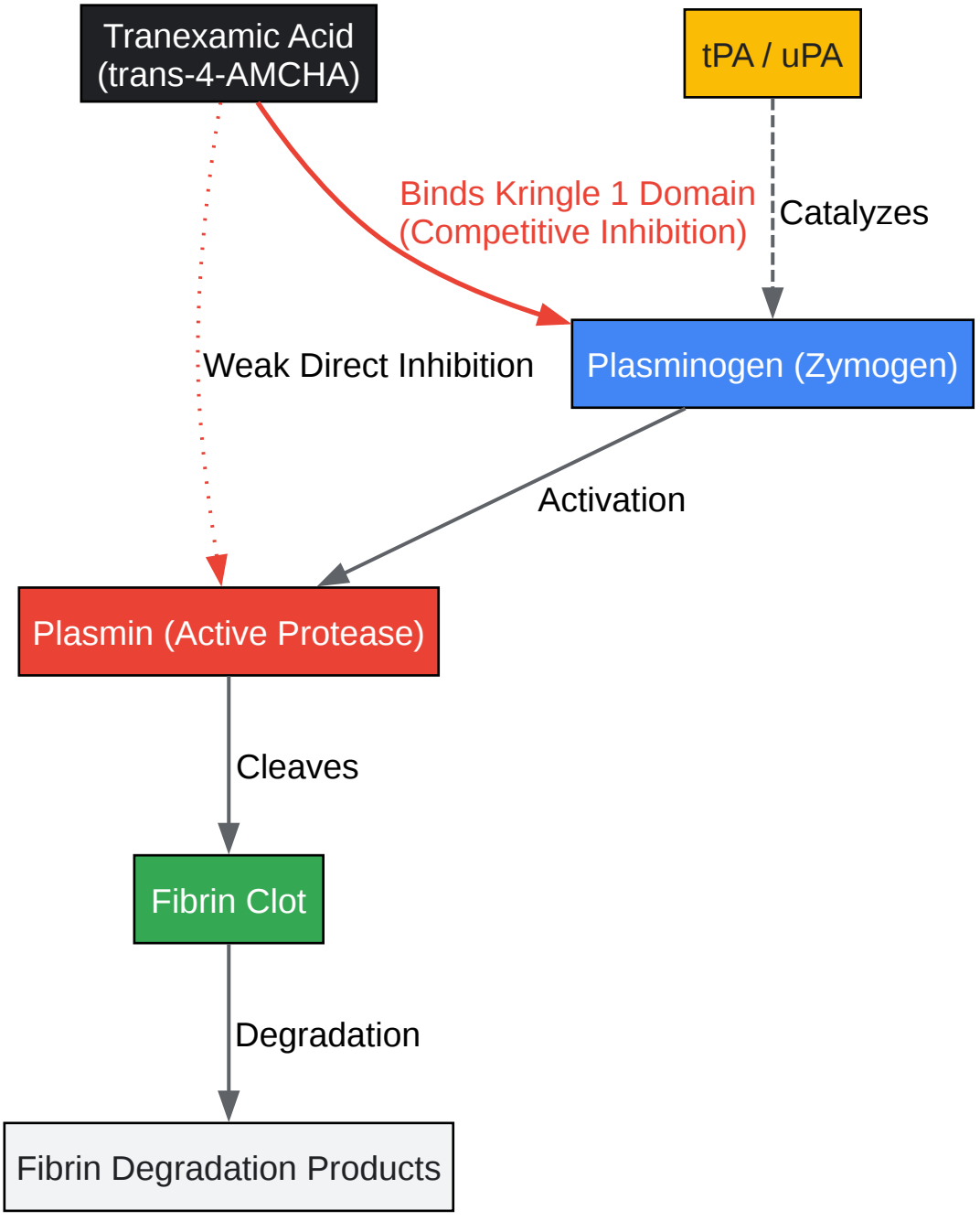
-aminocaproic acid (EACA), is a linear molecule. Because EACA is highly flexible, it populates multiple non-binding conformations in solution. TXA's rigid cyclohexane ring locks the pharmacophore into the optimal binding geometry.

- Performance: TXA exhibits roughly 8 to 10 times the antifibrinolytic potency of EACA. TXA binds to the high-affinity lysine-binding site of plasminogen with a

  of ~2.2

  M, whereas EACA binds with a significantly weaker affinity [2].

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Caption: Mechanism of action of tranexamic acid inhibiting plasminogen activation.

Antimicrobial -Peptides: trans-2-ACHC vs. Acyclic -Amino Acids

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Host-defense peptides require a globally amphiphilic helical structure to disrupt bacterial membranes. Linear

-peptides are highly susceptible to proteolytic degradation.

-peptides offer absolute resistance to proteases, but linear

-amino acids fail to form stable helices in aqueous solutions.

- Alternative Comparison: Incorporating trans-2-ACHC into 9- or 10-residue

  -peptides forces the backbone into a rigid 14-helix. Replacing ACHC with flexible acyclic residues (like

  -alanine) collapses the helix.

- Performance: High proportions of ACHC correlate directly with high 14-helix propensity and potent antimicrobial activity (MIC

  16

  g/mL against E. coli and S. aureus) [1].

Peptidomimetics: cis-3-ACHC in IRAP Inhibitors

Insulin-regulated aminopeptidase (IRAP) inhibitors are explored for neurodegenerative disorders. The macrocyclic peptidomimetic HA08 is a potent IRAP inhibitor, but its C-terminus is metabolically vulnerable.

- Alternative Comparison: Replacing the native C-terminal residues with cis-3-ACHC maintains the macrocyclic core's structural integrity while providing a non-natural, protease-resistant scaffold [3].

Quantitative SAR Data Summary

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Compound / Derivative	Target / Application	Structural Feature	Binding Affinity (/)	Functional Potency (IC / MIC)
-Aminocaproic Acid (EACA)	Plasminogen	Linear aliphatic chain	M (weak site)	Low potency
Tranexamic Acid (trans-4-AMCHA)	Plasminogen	trans-1,4-cyclohexane	M (strong site)	IC mM (direct plasmin) [4]
Acyclic -Peptides	Bacterial Membranes	Flexible backbone	N/A (Unfolded)	MIC 64 g/mL
trans-2-ACHC -Peptides	Bacterial Membranes	trans-1,2-cyclohexane	High 14-helix propensity	MIC = 4 - 16 g/mL [1]
HA08 (cis-3-ACHC analogue)	IRAP Enzyme	cis-1,3-cyclohexane	N/A	Retains nanomolar inhibition [3]

Experimental Workflows & Protocols

To ensure reproducibility and trustworthiness, the following protocols are designed as self-validating systems, incorporating specific checkpoints to verify intermediate success.

Protocol 1: Solid-Phase Peptide Synthesis (SPPS) of ACHC-Peptidomimetics

Due to the steric hindrance of the cyclohexane ring, coupling ACHC derivatives requires highly efficient activating agents (e.g., HATU) and extended reaction times compared to standard

-amino acids.

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Step-by-Step Methodology:

- Resin Swelling: Weigh 0.1 mmol of Rink Amide AM resin into a reaction vessel. Swell in Dichloromethane (DCM) for 30 minutes, then wash with Dimethylformamide (DMF) (

  mL).
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF (

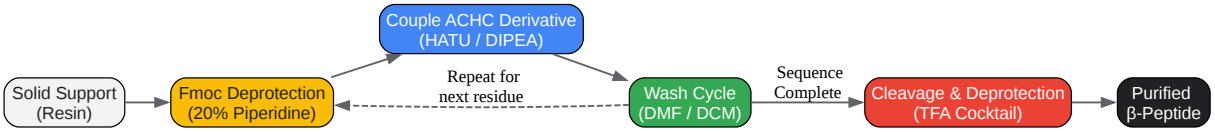
  min). Wash thoroughly with DMF (

  mL).
  - Validation Step: Perform a Kaiser test. A positive result (deep blue resin) confirms the presence of free primary amines.
- Coupling of ACHC: Dissolve 4.0 equivalents (0.4 mmol) of Fmoc-trans-2-ACHC-OH and 3.9 equivalents of HATU in minimal DMF. Add 8.0 equivalents of N,N-Diisopropylethylamine (DIPEA). Pre-activate for 2 minutes, then add to the resin. Agitate for 120 minutes at room temperature.
- Washing & Verification: Wash with DMF (

  mL).
  - Validation Step: Perform a Kaiser test. A negative result (yellow/colorless resin) confirms complete coupling. If positive, perform a second coupling cycle.
- Cleavage: Once the sequence is complete, cleave the peptide from the resin using a cocktail of Trifluoroacetic acid (TFA) / Triisopropylsilane (TIPS) / Water (95:2.5:2.5 v/v/v) for 2 hours.
- Precipitation: Filter the cleavage solution into cold diethyl ether to precipitate the crude

  -peptide. Centrifuge, decant, and dry under vacuum.
  - Validation Step: Analyze the crude product via LC-MS to confirm the exact mass before proceeding to preparative HPLC purification.

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Caption: Solid-phase peptide synthesis (SPPS) workflow for ACHC-containing peptidomimetics.

Protocol 2: Circular Dichroism (CD) Spectroscopy for 14-Helix Validation

To empirically prove that trans-2-ACHC induces the desired conformational restriction, CD spectroscopy is utilized. The 14-helix has a distinct spectral signature.

Step-by-Step Methodology:

- Sample Preparation: Dissolve the purified ACHC-

  -peptide in 10 mM Tris buffer (pH 7.2) to a final concentration of 0.1 mM.

  - Causality Note: Avoid buffers with high chloride or salt concentrations (e.g., PBS) as they cause severe signal scattering below 200 nm.

- Instrument Calibration: Purge the spectropolarimeter with nitrogen gas for 15 minutes prior to use to remove oxygen, which absorbs UV light below 200 nm.

- Measurement: Place the sample in a 0.1 cm path-length quartz cuvette. Scan from 260 nm down to 190 nm at 25°C, using a scanning speed of 50 nm/min and a data pitch of 0.5 nm.

- Data Processing & Validation: Average three consecutive scans and subtract the baseline (buffer only).

  - Validation Step: A stable 14-helix is confirmed by the presence of a characteristic sharp minimum at ~214 nm. If the minimum shifts toward 200 nm, the peptide is adopting a

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random coil (unfolded) state, indicating insufficient ACHC content [1].

References

- Appella, D. H., Barchi, J. J., Durell, S. R., & Gellman, S. H. (2002). Structure-Activity Studies of 14-Helical Antimicrobial

  -Peptides: Probing the Relationship between Conformational Stability and Antimicrobial Potency. Journal of the American Chemical Society, 124(43), 12774–12785.[Link]

- Markus, G., DePasquale, J. L., & Wissler, F. C. (1978). Quantitative determination of the binding of epsilon-aminocaproic acid to native plasminogen. Journal of Biological Chemistry, 253(3), 727-732.[Link]

- Vrettos, E. I., et al. (2025). Novel macrocyclic peptidomimetics targeting the insulin-regulated aminopeptidase (IRAP): design, synthesis and evaluation. RSC Medicinal Chemistry.[Link]

- Patel, P., et al. (2023). TRANEXAMIC ACID (TXA)- AND MEFENAMIC ACID: An Overview. International Journal of Novel Research and Development, 8(4).[Link]

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